

BI-7273 stock solution preparation and storage

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Compound of Interest

Compound Name: BI-7273

Cat. No.: B606094

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Application Notes and Protocols: BI-7273

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of stock solutions of **BI-7273**, a potent and selective dual inhibitor of the bromodomains of BRD7 and BRD9. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Introduction

BI-7273 is a valuable chemical probe for studying the biological roles of BRD7 and BRD9, which are components of the mammalian SWI/SNF chromatin remodeling complex.^{[1][2][3]} It exhibits high affinity for BRD9 (IC₅₀ = 19 nM) and BRD7 (IC₅₀ = 117 nM) and demonstrates excellent selectivity over the BET family of bromodomains.^{[1][2][3]} Given its cell permeability and favorable ADME profile, **BI-7273** is suitable for both in vitro and in vivo studies.^{[1][2][4]}

Physicochemical Properties

A summary of the key physicochemical properties of **BI-7273** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₃ N ₃ O ₃	[5][6]
Molecular Weight	353.4 g/mol	[6]
CAS Number	1883429-21-7	[5][6]
Appearance	Crystalline solid	[6]

Solubility Data

The solubility of **BI-7273** in various common laboratory solvents is crucial for the preparation of stock solutions. It is important to note that solubility can be affected by factors such as temperature, pH, and the purity of the solvent. The use of fresh, high-purity solvents is highly recommended.

Solvent	Solubility	Reference
DMSO	0.1 mg/mL to 70 mg/mL	[6][7][8][9]
Ethanol	0.2 mg/mL to 62 mg/mL	[6][7]
PBS (pH 7.2)	0.1 mg/mL	[6]
Water	Insoluble	[7]

Note: Some suppliers suggest that using fresh, anhydrous DMSO is important, as moisture can reduce the solubility of the compound.[8][9] For some concentrations in DMSO, ultrasonic assistance may be necessary to achieve full dissolution.[8]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a 10 mM stock solution of **BI-7273** in DMSO.

Materials:

- **BI-7273** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, conical-bottom polypropylene or glass vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator

Procedure:

- **Pre-weighing Preparation:** Before opening, allow the vial of **BI-7273** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture onto the compound.
- **Weighing:** Accurately weigh the desired amount of **BI-7273** powder in a sterile vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.534 mg of **BI-7273**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **BI-7273** powder. For a 10 mM solution, add 1 mL of DMSO for every 3.534 mg of compound.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, brief sonication (5-10 minutes) in a water bath sonicator may be applied. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

Proper storage of both the solid compound and its stock solutions is essential to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Duration	Reference
Solid (Lyophilized)	-20°C	≥ 4 years	[5] [6]
Stock Solution in DMSO	-20°C	1 month to 1 year	[7] [9]
Stock Solution in DMSO	-80°C	1 to 2 years	[8] [9]

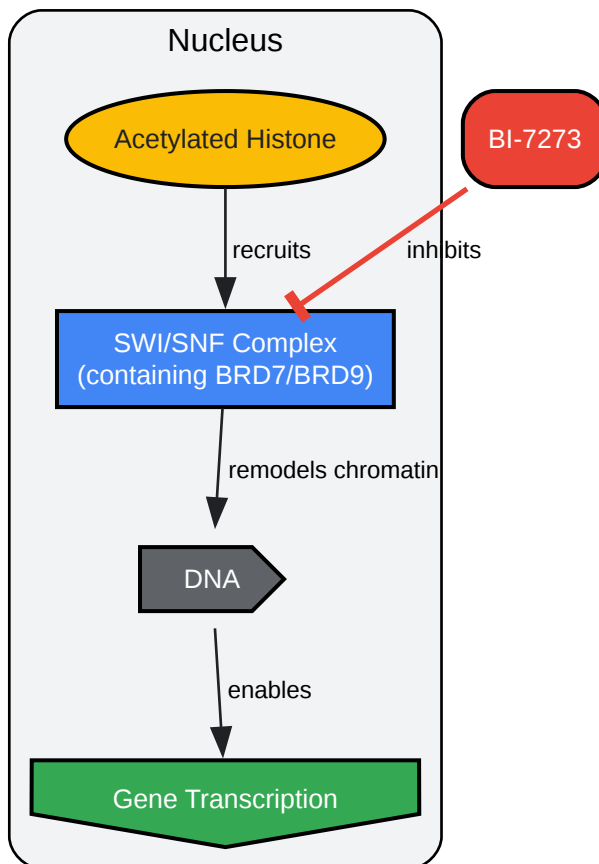
Recommendations:

- Store the solid compound in a desiccator at -20°C.[\[7\]](#)
- For short-term storage (days to weeks), stock solutions can be kept at 4°C.[\[5\]](#)
- For long-term storage, aliquoting and storing at -20°C or -80°C is recommended to minimize degradation from repeated freeze-thaw cycles.[\[7\]](#)[\[9\]](#)

Signaling Pathway and Experimental Workflow

BI-7273 acts by inhibiting the acetyl-lysine reader function of the bromodomains of BRD7 and BRD9, which are subunits of the SWI/SNF chromatin remodeling complex. This inhibition can impact gene transcription.

BI-7273 Mechanism of Action

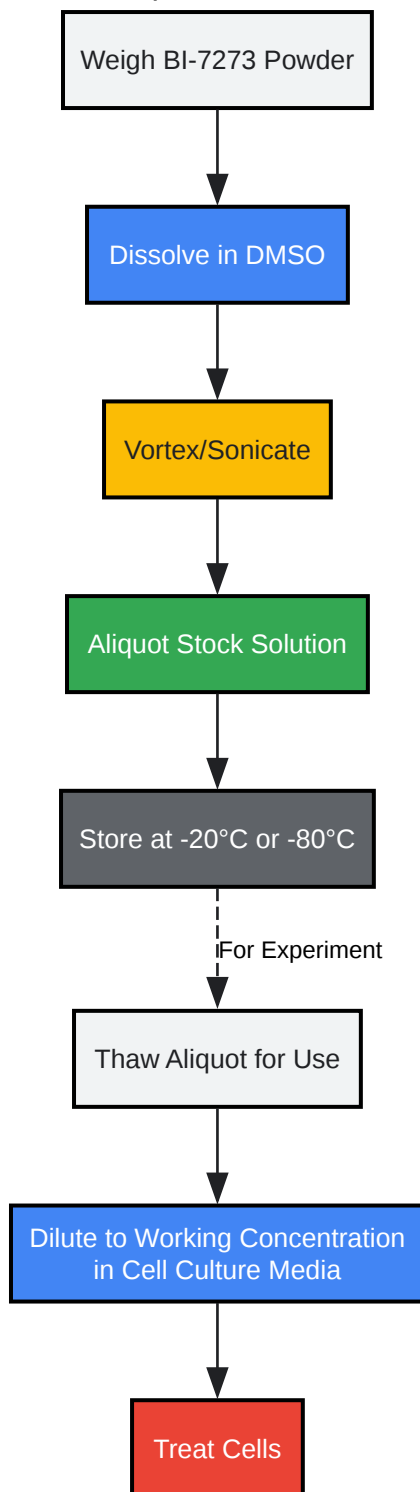


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Caption: **BI-7273** inhibits BRD7/9, disrupting chromatin remodeling and gene transcription.

The following diagram illustrates a typical experimental workflow for preparing and using a **BI-7273** stock solution.

BI-7273 Experimental Workflow

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- To cite this document: BenchChem. [BI-7273 stock solution preparation and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606094#bi-7273-stock-solution-preparation-and-storage]

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